

Technical Guide: Physicochemical Properties of 5-Bromo-2-methylbenzothiazole

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 5-Bromo-2-methylbenzothiazole

Cat. No.: B1274153

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the melting and boiling points of **5-Bromo-2-methylbenzothiazole**, a versatile building block in organic synthesis, particularly in the development of pharmaceuticals and agrochemicals. The document outlines the physical properties, standard experimental protocols for their determination, and a representative synthetic workflow.

Physicochemical Data

The melting and boiling points of **5-Bromo-2-methylbenzothiazole** are critical parameters for its purification, handling, and application in synthetic chemistry. The following table summarizes the reported values for this compound.

| Property | Value | Notes |
|---------------|-------------------|---|
| Melting Point | 75 - 81 °C | The range indicates a typical purity for a solid organic compound.[1][2][3] |
| Boiling Point | 170 °C at 10 mmHg | Determined under reduced pressure to prevent decomposition at higher temperatures.[2] |

Experimental Protocols

Precise determination of melting and boiling points is essential for compound identification and purity assessment. Standard methodologies are employed to ensure accuracy and reproducibility.

Melting Point Determination (Capillary Method)

The capillary method is a standard and widely accepted technique for determining the melting point of a solid organic compound.^[2]

Methodology:

- **Sample Preparation:** A small amount of finely powdered, dry **5-Bromo-2-methylbenzothiazole** is packed into a thin-walled capillary tube, sealed at one end, to a height of 2-3 mm.^{[2][4]}
- **Apparatus Setup:** The capillary tube is placed in a melting point apparatus, such as a Mel-Temp or Thiele tube, in close proximity to a calibrated thermometer.^[4]
- **Heating:** The apparatus is heated at a controlled rate. An initial rapid heating can be used to determine an approximate melting point. For an accurate measurement, the temperature is raised slowly, at a rate of about 1-2 °C per minute, as it approaches the expected melting point.
- **Observation:** The temperature at which the first drop of liquid appears is recorded as the initial melting point. The temperature at which the entire solid has transitioned to a liquid is recorded as the final melting point. The range between these two temperatures is the melting range.^[4] A narrow melting range is indicative of high purity.^[1]

Boiling Point Determination at Reduced Pressure

For compounds that may decompose at their atmospheric boiling point, determination under reduced pressure (vacuum) is necessary.^[5]

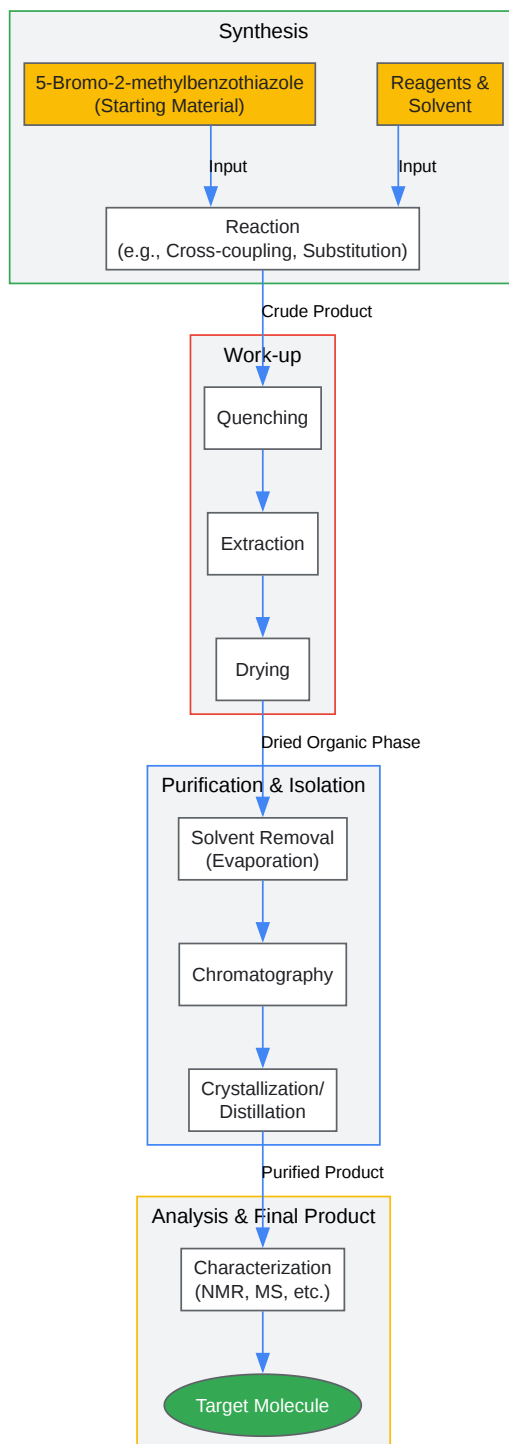
Methodology:

- **Apparatus Setup:** A small-scale distillation apparatus is assembled, suitable for vacuum applications. The setup includes a distilling flask containing the liquid sample and a stir bar or boiling chips, a condenser, a receiving flask, and a connection to a vacuum source. A manometer is included in the system to accurately measure the pressure.
- **Evacuation:** The system is carefully evacuated to the desired pressure (e.g., 10 mmHg).
- **Heating:** The distilling flask is heated gently using a heating mantle or oil bath.
- **Observation:** The temperature is monitored with a thermometer placed so that the bulb is level with the side arm of the distilling flask. The boiling point is the temperature at which the liquid boils and a steady stream of condensate is observed on the thermometer bulb and in the condenser, while the pressure remains constant.^[6]

Synthetic Workflow Visualization

5-Bromo-2-methylbenzothiazole serves as a key intermediate in the synthesis of more complex molecules. The following diagram illustrates a general workflow for a chemical synthesis starting with this compound. This process involves a chemical reaction followed by a series of work-up and purification steps to isolate the desired product.^{[3][7][8]}

General Synthetic Workflow using 5-Bromo-2-methylbenzothiazole

[Click to download full resolution via product page](#)

Caption: A logical workflow for the synthesis of a target molecule.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. store.astm.org [store.astm.org]
- 2. thinksrs.com [thinksrs.com]
- 3. biotage.com [biotage.com]
- 4. cdn.juniata.edu [cdn.juniata.edu]
- 5. Purification [chem.rochester.edu]
- 6. chem.libretexts.org [chem.libretexts.org]
- 7. moravek.com [moravek.com]
- 8. Chemical synthesis - Wikipedia [en.wikipedia.org]
- To cite this document: BenchChem. [Technical Guide: Physicochemical Properties of 5-Bromo-2-methylbenzothiazole]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1274153#5-bromo-2-methylbenzothiazole-melting-point-and-boiling-point]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com